Synthesis of 2-Methyloxolane-2-carbohydrazide from methyl ester

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Compound of Interest	
Compound Name:	*2-Methyloxolane-2-carbohydrazide*
CAS No.:	*1345840-81-4*
Cat. No.:	*B3377766*

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Application Note: High-Efficiency Synthesis of **2-Methyloxolane-2-carbohydrazide**

Executive Summary

This application note details a robust protocol for the synthesis of **2-methyloxolane-2-carbohydrazide** (also known as 2-methyltetrahydrofuran-2-carbohydrazide) from its corresponding methyl ester.[1]

The conversion of esters to hydrazides (hydrazinolysis) is a standard transformation; however, the presence of a quaternary carbon at the

-position (the 2-methyl group) introduces significant steric hindrance. This reduces the electrophilicity of the carbonyl carbon, often leading to incomplete conversion or requiring forcing conditions that degrade sensitive scaffolds. This guide provides an optimized protocol using a high-molar excess of hydrazine in a polar protic solvent to drive kinetics via the

-effect while suppressing dimer formation.

Target Audience: Medicinal Chemists, Process Development Scientists.

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Reaction Mechanism & Strategic Analysis

The Challenge: Steric Deactivation

In a standard nucleophilic acyl substitution, the nucleophile attacks the carbonyl carbon to form a tetrahedral intermediate. In Methyl 2-methyloxolane-2-carboxylate, the adjacent quaternary center (C2) imposes steric bulk that shields the carbonyl from attack.[1]

- Kinetic Barrier: The activation energy (

) is higher compared to non-substituted oxolanes (e.g., tetrahydro-2-furoic acid derivatives).[1]

- Thermodynamic Control: While the hydrazide is thermodynamically favored over the ester, the reaction rate is the limiting factor.

The Solution: The Alpha-Effect

Hydrazine (

) exhibits the

-effect, where the repulsion between adjacent lone pairs on the nitrogen atoms raises the ground-state energy, making it a "super-nucleophile" relative to its basicity. We exploit this by:

- Solvent Selection: Using Methanol (MeOH) or Ethanol (EtOH).[2] Protic solvents stabilize the zwitterionic tetrahedral intermediate via hydrogen bonding.

- Stoichiometry: Employing a 10-equivalent excess of hydrazine hydrate. This pseudo-first-order condition drives the reaction forward and prevents the formation of the symmetrical di-hydrazide impurity (

).[1]

Experimental Protocol

Materials & Equipment

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Component	Grade/Spec	Role
Methyl 2-methyloxolane-2-carboxylate	>95% Purity	Substrate
Hydrazine Hydrate	80% or 64% (aq)	Nucleophile
Methanol	Anhydrous	Solvent
Ethyl Acetate / Hexanes	HPLC Grade	Workup/Purification
Equipment	Round-bottom flask, Reflux condenser, Oil bath, Rotary evaporator, High-vacuum pump	

Step-by-Step Procedure

Step 1: Reaction Setup

- Equip a dry round-bottom flask (RBF) with a magnetic stir bar.
- Dissolve 1.0 eq of Methyl 2-methyloxolane-2-carboxylate in Methanol (concentration ~0.5 M).
  - Note: Do not use too dilute a solution; concentration aids the bimolecular collision rate.
- Add 10.0 eq of Hydrazine Hydrate dropwise at room temperature.
  - Caution: Hydrazine is toxic and a suspected carcinogen. Use a fume hood and double-glove.

Step 2: Thermal Activation

- Attach a reflux condenser.[3][4]
- Heat the mixture to reflux (65°C).
- Maintain reflux for 12–18 hours.

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- Monitoring: Monitor by TLC (System: 10% MeOH in DCM). The hydrazide is much more polar than the ester.
- Visualization: Use Ninhydrin stain (Hydrazides turn purple/brown) or Iodine. UV activity may be low due to the lack of conjugation in the oxolane ring.

Step 3: Workup & Isolation[1][4]

- Cool the reaction mixture to room temperature.
- Concentrate the mixture on a rotary evaporator to remove Methanol.
- Azeotropic Removal of Hydrazine: Add Toluene (approx. equal volume to original solvent) to the residue and evaporate. Repeat 2-3 times. This helps co-distill residual hydrazine hydrate and water.
- High Vacuum: Place the resulting oil/solid under high vacuum (<1 mbar) for 4 hours to remove trace hydrazine.

Step 4: Purification

- Scenario A (Solid): If the crude forms a solid, recrystallize from Ethyl Acetate/Hexanes or Ethanol/Ether.
- Scenario B (Oil): If the product remains an oil (common for alkyl-substituted oxolanes), purify via silica gel flash chromatography.
  - Eluent: Gradient 0%

    10% Methanol in Dichloromethane (DCM).

Process Visualization

Workflow Logic

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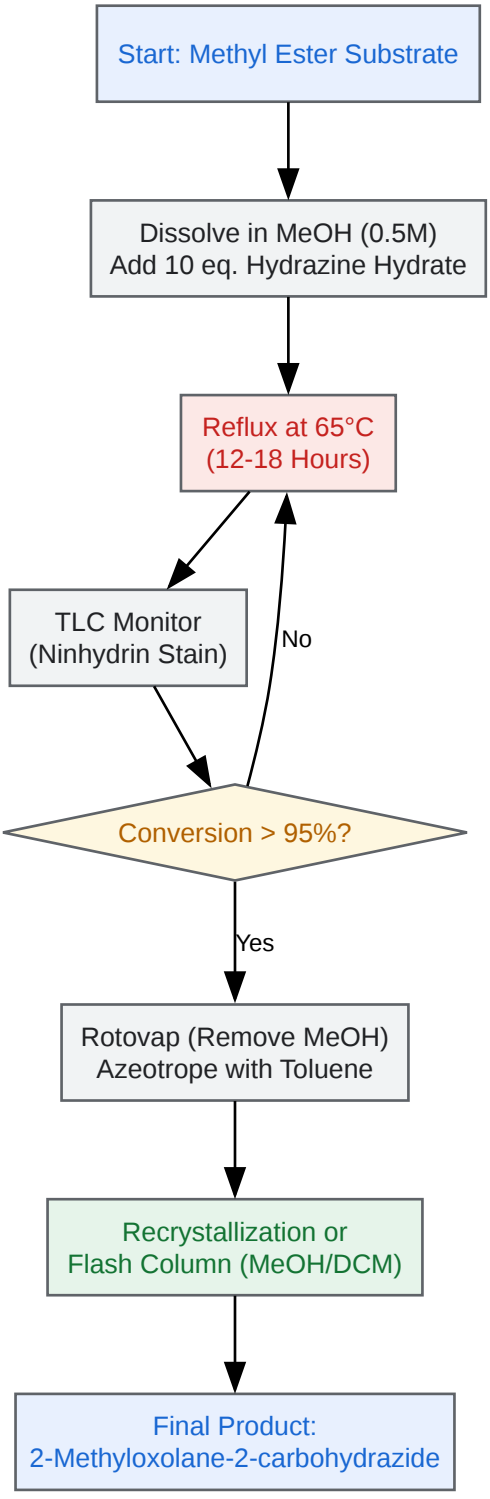

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Caption: Logical workflow for the hydrazinolysis of sterically hindered oxolane esters.

Quality Control & Troubleshooting

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Characterization Criteria

Analytical Method	Expected Result	Mechanistic Reason
H NMR	Disappearance of singlet at ~3.7 ppm ( ).[1]	Cleavage of the methoxy group.
H NMR	Appearance of broad signals ~4.0 ppm ( ) and ~8-9 ppm ( ).	Formation of the hydrazide functionality.[2][5][6][7]
IR Spectroscopy	Shift of Carbonyl ( ) from ~1740 cm to ~1660 cm .	Amide resonance lowers bond order of C=O compared to ester.
LC-MS	corresponds to MW of Hydrazide.	Confirmation of molecular mass.

Troubleshooting Guide

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Issue	Root Cause	Corrective Action
Low Conversion	Steric bulk prevents attack.[1]	Switch solvent to n-Butanol and reflux at 117°C. Higher temp overcomes activation barrier.
"Sticky" Oil Product	Residual solvent/hydrazine.[2]	Dissolve in DCM, dry over , filter, and evaporate. Triturate with cold Ether.
Impurity Formation	Formation of cyclic imides or dimers.	Ensure excess hydrazine (minimum 5 eq) is maintained throughout the reaction.

Safety & Compliance

- Hydrazine Hydrate: Highly toxic, corrosive, and a known carcinogen.[1] It can cause severe skin burns and eye damage.
  - Protocol: All weighing and transfers must occur in a functioning fume hood. Neutralize waste streams with dilute hypochlorite (bleach) solution before disposal (converts hydrazine to nitrogen gas).
- Reaction Pressure: Ensure the reflux system is open to an inert atmosphere (Nitrogen balloon) to prevent pressure buildup, though hydrazine decomposition can generate gas.

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